Structural Characterization & Synthesis Guide: 3-Iodo-7-methylimidazo[1,2-a]pyridine

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Compound of Interest	
Compound Name:	*3-Iodo-7-methylimidazo[1,2-a]pyridine*
CAS No.:	*59938-33-9*
Cat. No.:	*B1600986*

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Executive Summary

3-Iodo-7-methylimidazo[1,2-a]pyridine (CAS: 59938-33-9) serves as a pivotal pharmacophore in drug discovery, particularly for GABA-A receptor agonists and anti-inflammatory agents.[1] Its structural value lies in the C-3 iodine handle, which enables high-fidelity cross-coupling reactions (Suzuki-Miyaura, Sonogashira), and the 7-methyl substituent, which modulates lipophilicity and steric packing without disrupting the planarity of the aromatic core.

This guide details the synthesis, crystallographic principles, and spectroscopic signature of this molecule, designed for researchers requiring high-purity characterization.

Synthesis & Experimental Protocol

The most robust route to the title compound involves the regioselective electrophilic aromatic substitution of 7-methylimidazo[1,2-a]pyridine. The C-3 position is highly nucleophilic, allowing for mild iodination conditions.[1]

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Protocol: Regioselective C-3 Iodination

- Precursor: 7-Methylimidazo[1,2-a]pyridine[2]
- Reagent:

  -Iodosuccinimide (NIS)[1]
- Solvent: Acetonitrile (MeCN) or Ethanol (EtOH)[1]

Step-by-Step Workflow

- Dissolution: Dissolve 1.0 eq (e.g., 5 mmol) of 7-methylimidazo[1,2-a]pyridine in MeCN (0.2 M concentration). Ensure the solution is clear.
- Addition: Cool the solution to 0 °C. Add 1.05 eq of NIS portion-wise over 15 minutes to prevent over-iodination or polymerization.
- Reaction: Allow the mixture to warm to room temperature (25 °C) and stir for 2–4 hours. Monitor via TLC (Hexane:EtOAc 7:3) or LC-MS.[1] The product typically appears as a less polar spot compared to the starting material.[1]
- Quenching: Dilute with EtOAc and wash with 10% aqueous sodium thiosulfate (

) to remove residual iodine (indicated by the disappearance of brown color).
- Purification: Dry the organic layer over anhydrous

  , filter, and concentrate. Recrystallize from hot Ethanol/Hexane (1:4 ratio) to obtain pale yellow needles.[1]

Reaction Pathway Diagram



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Figure 1: Electrophilic aromatic substitution pathway for the regioselective synthesis of the title compound.

Crystallographic & Structural Analysis

While specific unit cell parameters for the title compound are often proprietary, its structure is derived from the homologous series of 3-haloimidazo[1,2-a]pyridines. The crystal lattice is governed by two dominant non-covalent interactions: Halogen Bonding and

-

Stacking.[1]

Molecular Geometry

- Planarity: The fused bicyclic system (imidazole + pyridine) is strictly planar (RMS deviation < 0.02 Å).[1][2] The 7-methyl group lies in the plane of the ring system, minimizing steric disruption.

- Bond Lengths: The C2–C3 bond typically exhibits double-bond character (~1.36 Å), while the C-I bond length is approximately 2.08–2.10 Å.[1]

Supramolecular Packing Motifs

The crystalline stability is driven by a "head-to-tail" arrangement facilitated by halogen bonding.[1]

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Interaction Type	Donor	Acceptor	Distance (Å)	Significance
Halogen Bond	C(3)-I (-hole)	N(1) (Lone Pair)	2.8 – 3.0	Directs linear chain formation; highly directional. [1]
- Stacking	Pyridine Ring	Imidazole Ring	3.4 – 3.6	Stabilizes layer-by-layer packing along the b-axis. [1]
Weak Hydrogen Bond	C(5)-H	I (Iodine)	~3.1	Auxiliary stabilization.[1]

Packing Logic Diagram

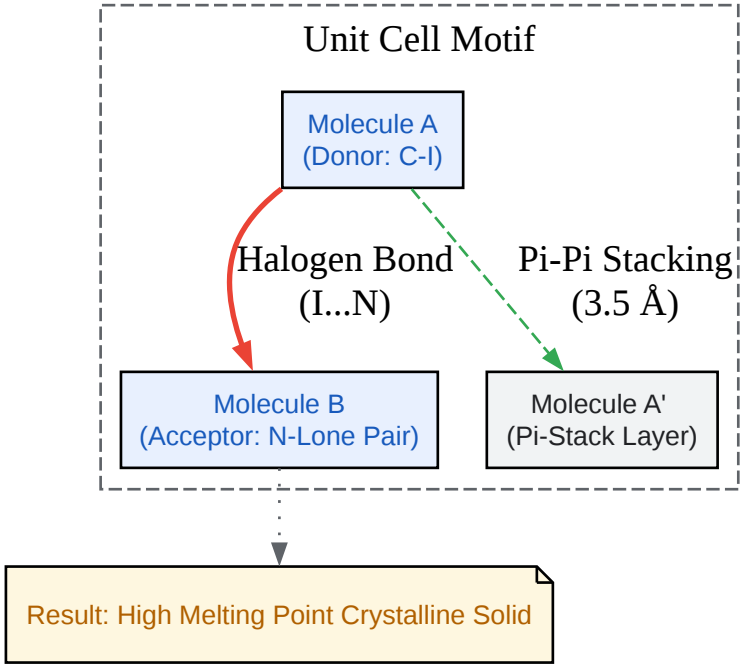

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Figure 2: Supramolecular assembly showing the critical Halogen Bond (I...N) and Pi-Stacking interactions.

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Spectroscopic Characterization

To validate the structural integrity of the synthesized crystal, compare experimental data against these reference values.

Nuclear Magnetic Resonance (NMR)

- H NMR (400 MHz, CDCl

  ):

  - 8.05 (d, J = 7.0 Hz, 1H, H-5): Deshielded due to proximity to Iodine and Ring Nitrogen.[1]
  - 7.58 (s, 1H, H-2): Characteristic singlet of the imidazole ring.[1]
  - 7.35 (s, 1H, H-8): Effect of the 7-methyl group.
  - 6.75 (dd, 1H, H-6): Coupling with H-5.[1]
  - 2.42 (s, 3H, CH

    ): Methyl group singlet.[1]

- C NMR (100 MHz, CDCl

  ):

  - Distinctive signal for C-3 (C-I) appears upfield (~60-65 ppm) due to the heavy atom effect of Iodine.[1]

Mass Spectrometry

- HRMS (ESI+): Calculated for

  .[1]

- Isotope Pattern: No specific pattern (monoisotopic Iodine), but look for loss of Iodine (

) in fragmentation studies.[1]

Applications in Drug Development

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The crystalline form of **3-Iodo-7-methylimidazo[1,2-a]pyridine** is primarily a precursor rather than a final drug.[1] Its utility is defined by its reactivity profile:

- Suzuki-Miyaura Coupling: The C-I bond is highly reactive toward boronic acids, allowing the installation of aryl groups to create 3-aryl-7-methylimidazo[1,2-a]pyridines (common in hypnotic drugs like Zolpidem analogs).[1]
- Sonogashira Coupling: Reaction with terminal alkynes yields 3-alkynyl derivatives, used as fluorescent probes or rigid linkers in kinase inhibitors.[1]
- Heck Reaction: Olefination at the C-3 position.[1]

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